

Safeguarding Your Research: A Guide to Handling Hexaphenyldistannane

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Compound of Interest

Compound Name: *Hexaphenyldistannane*

Cat. No.: *B091783*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Hexaphenyldistannane**, a compound that requires careful management due to its significant health hazards. Adherence to these procedures is critical to mitigate risks and ensure operational integrity.

Hexaphenyldistannane is classified as a hazardous chemical that can be fatal if inhaled and is toxic if swallowed or in contact with skin.[1][2][3] It is also very toxic to aquatic life, necessitating stringent disposal protocols.[1][2]

Occupational Exposure Limits

While specific exposure limits for **Hexaphenyldistannane** are not individually established, it falls under the category of organotin compounds. Regulatory bodies have set the following exposure limits for this class of chemicals.

Regulatory Body	Exposure Limit Type	Value (as Sn)
OSHA	PEL (8-hr TWA)	0.1 mg/m ³
NIOSH	REL (10-hr TWA)	0.1 mg/m ³
ACGIH	TLV (8-hr TWA)	0.1 mg/m ³
NIOSH	IDLH	25 mg/m ³

Data sourced from OSHA, NIOSH, and ACGIH guidelines for organotin compounds.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

PEL: Permissible Exposure Limit TWA: Time-Weighted Average REL: Recommended

Exposure Limit TLV: Threshold Limit Value IDLH: Immediately Dangerous to Life or Health

Personal Protective Equipment (PPE)

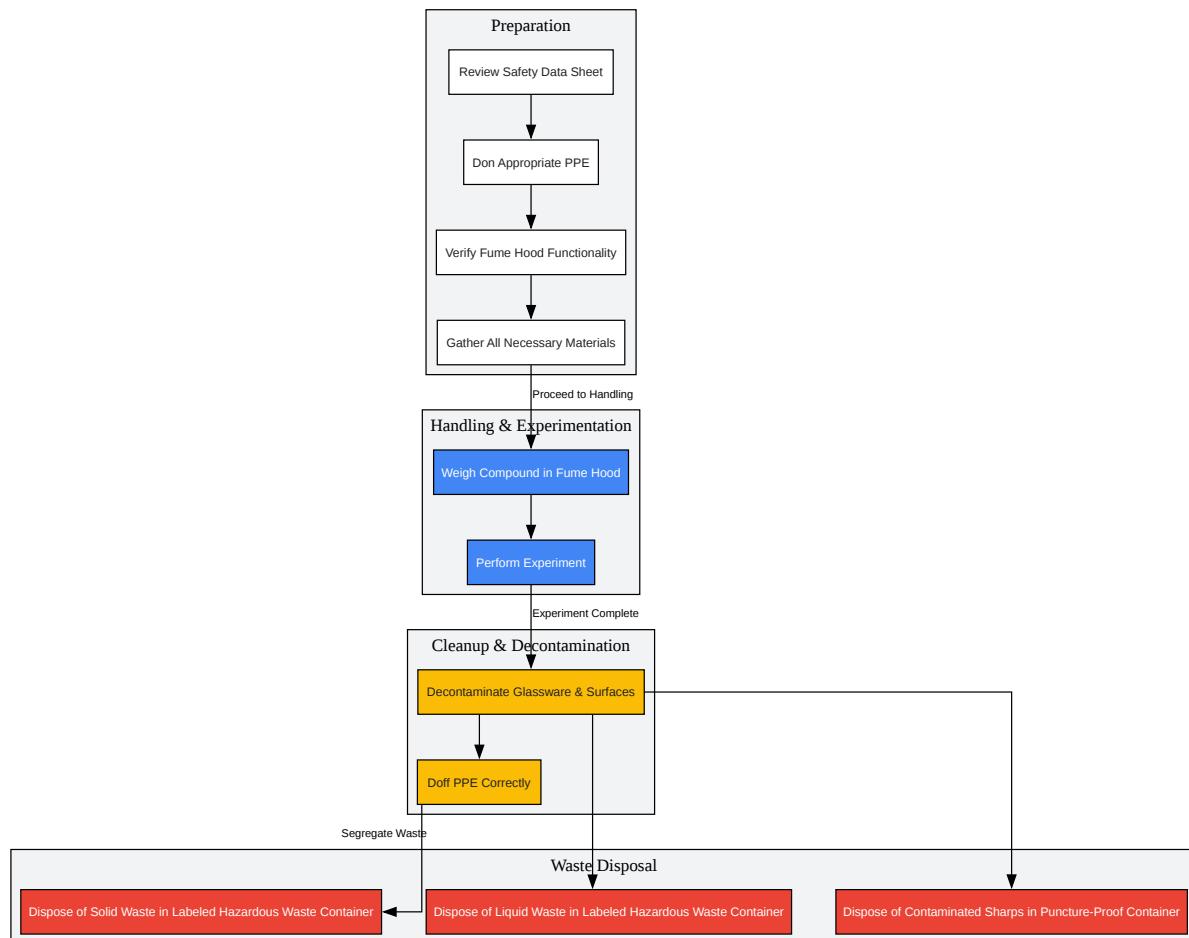
A comprehensive PPE strategy is the first line of defense when handling

Hexaphenyldistannane. The following table outlines the minimum required PPE.

Body Part	Required PPE	Specifications and Best Practices
Respiratory	Full-face respirator with appropriate cartridges	A full-face respirator is recommended if exposure limits are likely to be exceeded or if irritation is experienced. Use in a well-ventilated area, preferably within a chemical fume hood. [2]
Hands	Chemical-resistant gloves	Specific breakthrough time data for Hexaphenyldistannane is not available. Select gloves (e.g., nitrile, neoprene) based on the solvent being used and consult the manufacturer's compatibility charts. Double gloving is recommended.
Eyes/Face	Safety goggles and face shield	Wear tightly fitting safety goggles. A face shield provides an additional layer of protection against splashes.
Body	Protective clothing	A lab coat is standard. For tasks with a higher risk of splashes or dust generation, chemical-resistant coveralls are recommended. [2]

Safe Handling and Disposal Workflow

The following diagram illustrates the step-by-step process for the safe handling of **Hexaphenyldistannane**, from preparation to disposal.

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